

An In-depth Technical Guide to 2-Methylheptanoic Acid (CAS 1188-02-9)

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Compound of Interest

Compound Name: 2-Methylheptanoic acid

Cat. No.: B049856

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Abstract

This technical guide provides a comprehensive overview of **2-Methylheptanoic acid** (CAS 1188-02-9), a branched-chain fatty acid with applications in the flavor, fragrance, and pharmaceutical industries. This document consolidates its chemical and physical properties, provides an overview of its synthesis, and details its known applications. While its biological activity is an emerging area of research, this guide touches upon its potential as a building block in the synthesis of therapeutic agents. Safety and handling protocols are also outlined to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

2-Methylheptanoic acid is a colorless to pale yellow liquid characterized by a seven-carbon backbone with a methyl group at the second carbon position. This structure imparts unique properties compared to its straight-chain isomer, heptanoic acid.

Table 1: Physicochemical Properties of **2-Methylheptanoic Acid**

Property	Value	Reference
CAS Number	1188-02-9	[1][2][3]
Molecular Formula	C ₈ H ₁₆ O ₂	[1][2]
Molecular Weight	144.21 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][5]
Odor	Fatty, sour, waxy, cheesy	[2][5]
Boiling Point	140 °C at 30 mmHg	[5][6]
Density	0.906 g/mL at 25 °C	[5]
Refractive Index (n ₂₀ /D)	1.425	[5]
Flash Point	>110 °C (>230 °F)	[7]
Solubility	Soluble in organic solvents, limited solubility in water	[1][2]
pKa	4.82 ± 0.21 (Predicted)	[5]

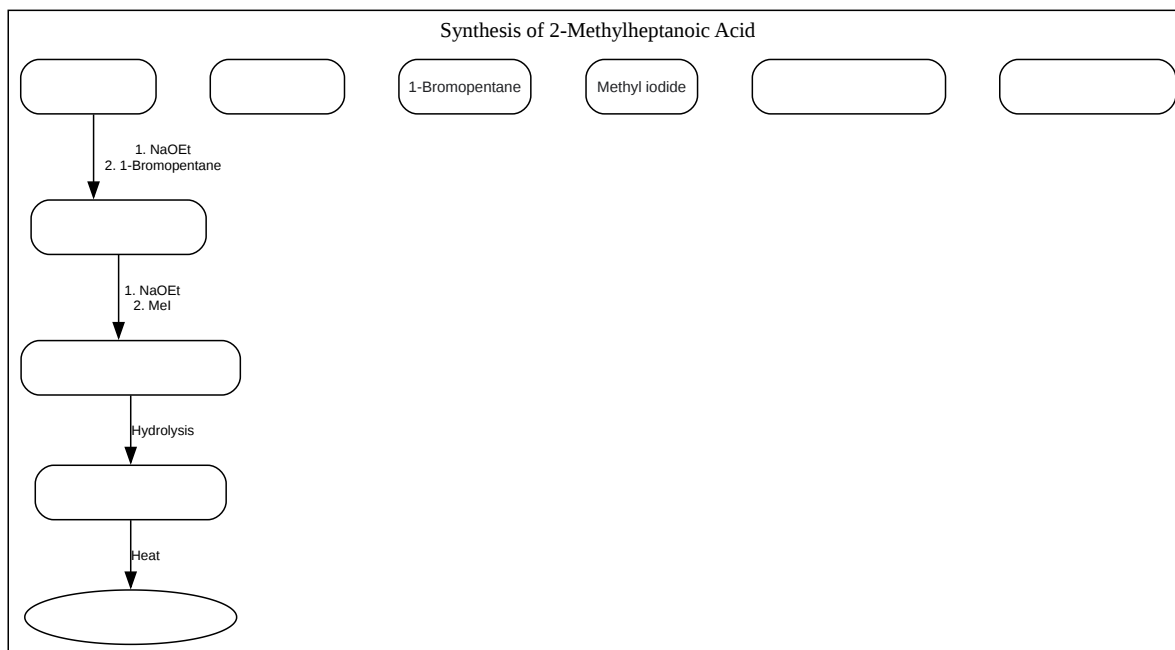
Table 2: Spectroscopic Data Identifiers for **2-Methylheptanoic Acid**

Spectroscopic Data	Identifier/Reference
¹ H NMR	Available
¹³ C NMR	Available
FT-IR	Available
Mass Spectrometry (MS)	Available
Raman	Available

Synthesis and Experimental Protocols

A common method for the synthesis of **2-Methylheptanoic acid** is through the decarboxylation of methylamylmalonic acid.[5]

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **2-Methylheptanoic acid**.

Detailed Experimental Protocol: Malonic Ester Synthesis (Illustrative)

This is an illustrative protocol based on standard malonic ester synthesis principles. Researchers should consult peer-reviewed literature for specific, optimized conditions.

- **Alkylation:** Diethyl malonate is deprotonated with a strong base, such as sodium ethoxide, in a suitable solvent like ethanol. The resulting enolate is then alkylated with a primary alkyl halide, for example, 1-bromopentane, to yield diethyl pentylmalonate. A second deprotonation and subsequent alkylation with methyl iodide would then be performed.
- **Hydrolysis:** The resulting diethyl methylpentylmalonate is hydrolyzed to the corresponding dicarboxylic acid using an aqueous acid or base, followed by acidification.
- **Decarboxylation:** The methylpentylmalonic acid is then heated, causing it to decarboxylate and yield **2-Methylheptanoic acid**.
- **Purification:** The crude product can be purified by distillation under reduced pressure.

Applications

2-Methylheptanoic acid has established applications in several industries:

- **Flavors and Fragrances:** It is used as a flavoring agent in food products, imparting fruity, buttery, and nutty notes.^[2] It is also utilized in the fragrance industry.^[2]^[3]
- **Pharmaceutical Synthesis:** It serves as an intermediate and building block in the synthesis of various drugs.^[2] For instance, it has been used in the synthesis of novel isoniazid derivatives with potential antitubercular activity.
- **Other Industrial Uses:** It finds application in the production of surfactants and lubricants.^[1]

Biological Activity and Signaling Pathways

The biological activity of **2-Methylheptanoic acid** is not extensively characterized in publicly available literature. It is recognized as a medium-chain fatty acid.^[5] Its primary role in the context of drug development appears to be as a synthetic intermediate.^[2]

Further research is required to elucidate any direct biological effects or interactions with cellular signaling pathways.

Safety and Handling

2-Methylheptanoic acid is considered an irritant to the skin, eyes, and respiratory system.^[5]
^[7]

Table 3: GHS Hazard Information

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Personal Protective Equipment (PPE) and Handling:

- Ventilation: Use in a well-ventilated area or with a fume hood.^[7]
- Eye Protection: Wear chemical safety goggles.^[7]
- Skin Protection: Wear compatible chemical-resistant gloves and protective clothing.^[7]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible substances.^[2]^[7]

First Aid Measures

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.^[5]^[7]
- In case of skin contact: Wash off with soap and plenty of water.^[7]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.^[7]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[7]

Conclusion

2-Methylheptanoic acid is a versatile branched-chain fatty acid with significant applications in the flavor, fragrance, and chemical synthesis sectors. Its well-defined physical and chemical properties make it a valuable compound for various industrial processes. While its direct biological activities are yet to be fully explored, its role as a precursor in the synthesis of potentially bioactive molecules highlights its importance for the drug development community. Adherence to appropriate safety protocols is essential when handling this compound. Further research into its biological effects could unveil new applications in the life sciences.

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